

# Benchmarking MALT1-IN-8 Against Next-Generation MALT1 Inhibitors: A Comparative Guide

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## Compound of Interest

Compound Name: *Malt1-IN-8*

Cat. No.: *B12414209*

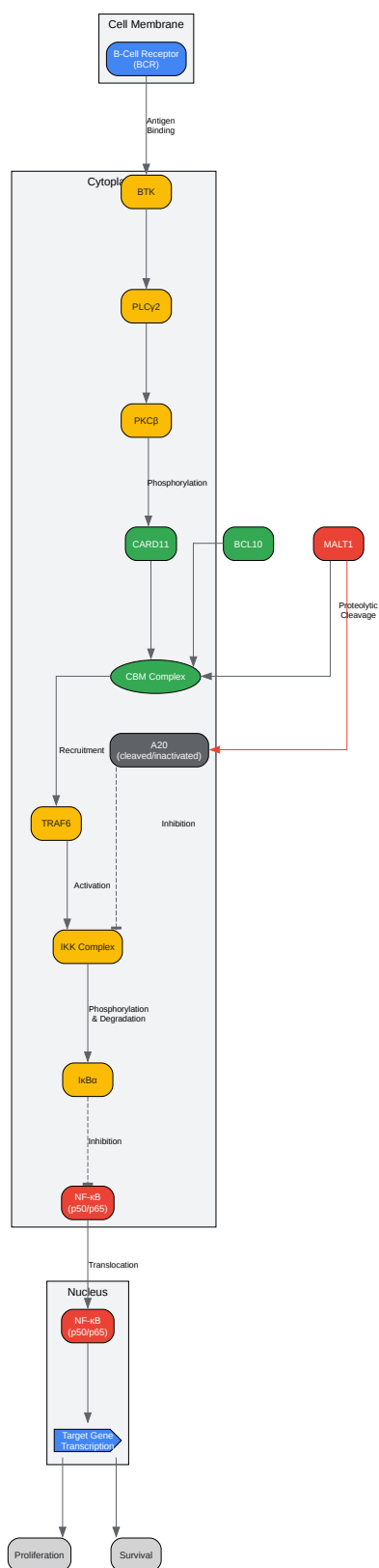
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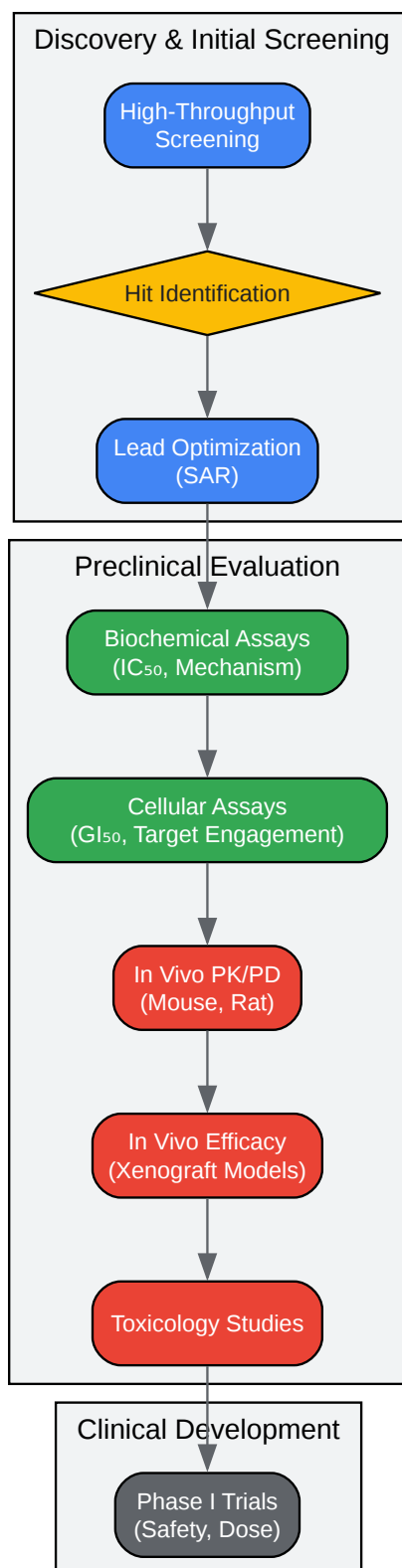
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the first-generation, irreversible MALT1 inhibitor MI-2 (as a representative early-stage inhibitor in lieu of the unidentifiable **Malt1-IN-8**) against a panel of next-generation MALT1 inhibitors currently in clinical development: SGR-1505, JNJ-67856633, and the preclinical tool compound ABBV-MALT1, representing the clinical candidate ABBV-525. This document outlines their performance based on preclinical data, details the experimental protocols used for their evaluation, and visualizes key biological pathways and workflows.

## MALT1 Signaling Pathway

Mucosa-associated lymphoid tissue lymphoma translocation protein 1 (MALT1) is a critical mediator in the nuclear factor kappa B (NF- $\kappa$ B) signaling pathway, which is essential for the activation, proliferation, and survival of lymphocytes. In certain B-cell lymphomas, such as the Activated B-Cell (ABC) subtype of Diffuse Large B-Cell Lymphoma (DLBCL), this pathway is constitutively active, driving cancer cell growth and survival. MALT1 possesses both scaffolding and proteolytic functions. Its paracaspase activity, in particular, is a key therapeutic target as it cleaves and inactivates negative regulators of NF- $\kappa$ B signaling, thereby amplifying the pro-survival signals.





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